

Physical and chemical properties of Benzidine-2,2'-disulfonic acid

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Compound of Interest

Compound Name: *Benzidine-2,2'-disulfonic acid*

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An In-depth Technical Guide to Benzidine-2,2'-disulfonic Acid

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physical and chemical properties of **Benzidine-2,2'-disulfonic acid**, a significant intermediate in the synthesis of dyes and a versatile monomer in polymer chemistry.^{[1][2]} This document outlines its key characteristics, synthesis methodologies, and notable chemical reactions, presenting data in a clear and accessible format for scientific and research applications.

Core Physical and Chemical Properties

Benzidine-2,2'-disulfonic acid, with the CAS number 117-61-3, is an organic compound characterized by a biphenyl backbone substituted with two amino groups and two sulfonic acid groups.^[1] Its molecular structure imparts specific properties that are valuable in various chemical syntheses.^[1]

| Property | Value |
|-------------------|---|
| IUPAC Name | 5-amino-2-(4-amino-2-sulfophenyl)benzenesulfonic acid |
| CAS Number | 117-61-3[1] |
| Molecular Formula | C ₁₂ H ₁₂ N ₂ O ₆ S ₂ [1] |
| Molecular Weight | 344.4 g/mol [1] |
| Appearance | Purple powder, leaflets, or prisms.[1][3][4] |
| Melting Point | Approximately 120 °C (decomposes at 347 °F). [1][3] |
| Density | Approximately 1.681 g/cm ³ [1] |
| Solubility | Slightly soluble in water, soluble in ethanol.[1] Also soluble in soda ash and caustic solutions. [5] |

Spectroscopic Data

Infrared (IR) Spectroscopy:

- C=C aromatic stretch: 1568 cm⁻¹[1]

Nuclear Magnetic Resonance (NMR) Spectroscopy:

- ¹H NMR (300 MHz, DMSO-d₆):
 - Aromatic protons: δ 6.8–8.0 ppm (multiplet, 6H)[1]
 - –NH₂ protons: δ 5.8–6.2 ppm (broad singlet, 4H)[1]
 - –SO₃H protons: δ 12.3 ppm (exchangeable)[1]
- The symmetry of the molecule results in a distinct set of signals for the aromatic protons, exhibiting an AMX spin system for the three unique protons on each benzene ring.[2]

Chemical Reactivity and Applications

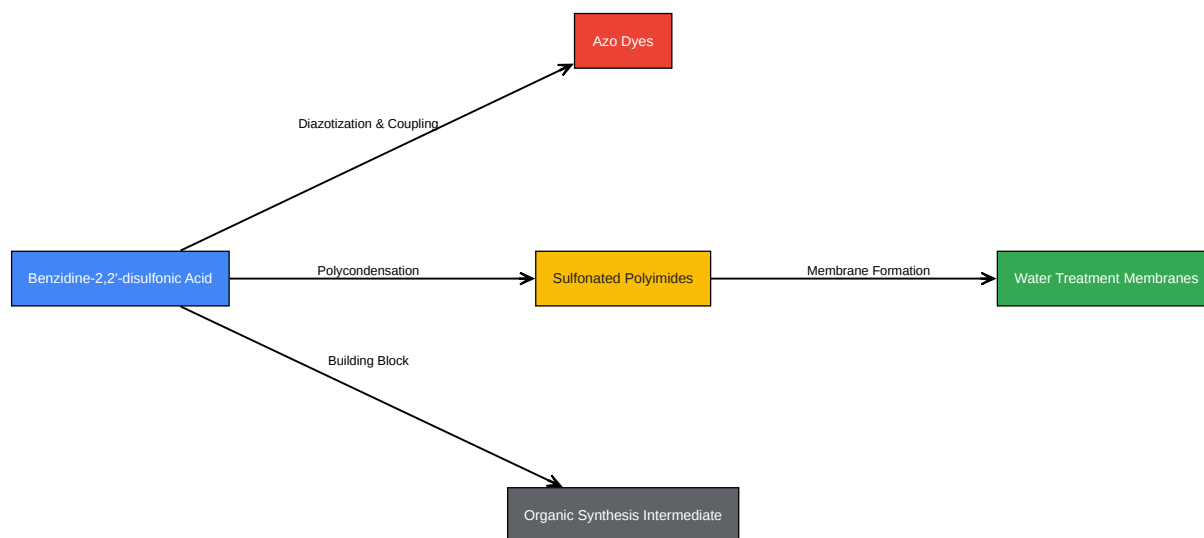
Benzidine-2,2'-disulfonic acid is a versatile chemical intermediate with applications ranging from dye manufacturing to advanced polymer synthesis.[\[1\]](#)[\[2\]](#)

Key Chemical Reactions:

- **Oxidation:** Can be oxidized by agents like potassium permanganate or hydrogen peroxide to form quinonoid structures.[\[1\]](#)
- **Reduction:** It can be reduced to yield various intermediates for further chemical syntheses.[\[1\]](#)
- **Substitution:** Readily undergoes substitution reactions with diazonium salts, which is a fundamental step in the formation of azo dyes.[\[1\]](#)
- **Polycondensation:** Acts as an aromatic diamine monomer in high-temperature polycondensation reactions with aromatic dianhydrides to form sulfonated polyimides.[\[6\]](#)

Primary Applications:

- **Dye Production:** It is a crucial precursor in the synthesis of yellow and red azo dyes for the textile industry.[\[1\]](#)[\[2\]](#)[\[6\]](#)
- **Polymer Chemistry:** Used as a monomer for creating sulfonated polyimides, which are high-performance polymers used in applications such as fuel cell membranes and water filtration systems.[\[1\]](#)[\[2\]](#)
- **Water Treatment:** Incorporated into thin-film composite membranes for water desalination and nanofiltration, where the sulfonic acid groups enhance hydrophilicity and resistance to fouling.[\[2\]](#)
- **Organic Synthesis:** Serves as a building block for pharmaceuticals and agrochemicals and can also be used as a mild sulfonating agent.[\[2\]](#)[\[6\]](#)



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Key Applications of **Benzidine-2,2'-disulfonic Acid**

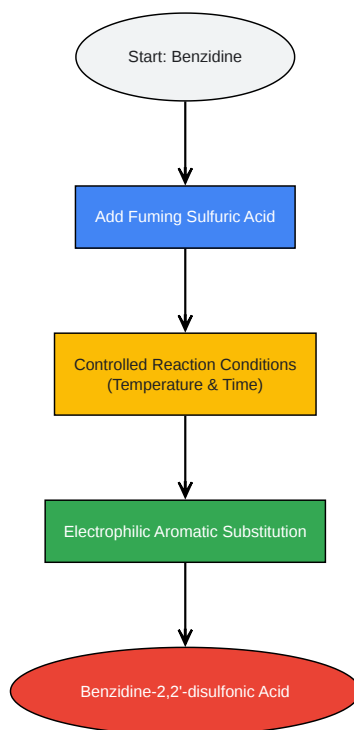
Experimental Protocols: Synthesis Methodologies

There are two primary methods for the synthesis of **Benzidine-2,2'-disulfonic acid**.

1. Direct Sulfonation of Benzidine

This method involves the electrophilic aromatic substitution of benzidine with fuming sulfuric acid.[1][2] The amino groups on the benzidine molecule are activating and ortho-, para-directing, making precise control of reaction conditions crucial to favor the formation of the desired 2,2'-disubstituted isomer and avoid over-sulfonation.[2]

Experimental Workflow: Direct Sulfonation



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Workflow for Direct Sulfonation of Benzidine

2. Reduction of 3-nitrobenzenesulfonic acid

A more common and traditional industrial method involves the reduction of a nitro precursor, typically the sodium or potassium salt of 3-nitrobenzenesulfonic acid, followed by an acid-catalyzed rearrangement.^{[2][6]}

Methodology:

- Reduction: The sodium or potassium salt of 3-nitrobenzenesulfonic acid is reduced in a dilute aqueous solution.[2][6] Zinc dust is commonly used as the reducing agent in an alkaline medium, such as with sodium hydroxide.[2][6]
- Rearrangement: The resulting product undergoes an acid-catalyzed benzidine rearrangement using hydrochloric or sulfuric acid to yield **Benzidine-2,2'-disulfonic acid**. [2][6]

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// Edges start -> reduction; reduction -> intermediate; intermediate -> rearrangement;
rearrangement -> product; }
```

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